

In-Depth Technical Guide: Physical and Chemical Properties of Benzyl Chloride

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Compound of Interest

Compound Name: Benzyl chloride

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This guide provides a comprehensive overview of the core physical and chemical properties of **benzyl chloride** (α -chlorotoluene), an important organic compound widely utilized as a chemical building block and intermediate in various industrial syntheses, including the manufacturing of pharmaceuticals, dyes, and perfumes.^[1]

General and Safety Information

Benzyl chloride, with the chemical formula $C_6H_5CH_2Cl$, is a colorless to slightly yellow liquid known for its pungent, aromatic, and irritating odor.^{[1][2]} It is a reactive organochlorine compound and functions as a potent lachrymator, causing significant irritation to the eyes and mucous membranes.^{[1][3][4]} Due to its reactivity, particularly its ability to hydrolyze and produce hydrochloric acid upon contact with mucous membranes, it is considered a hazardous substance and requires careful handling.^[1] **Benzyl chloride** is also classified as a probable human carcinogen (Group B2) by the EPA and is monitored as a List II drug precursor chemical by the U.S. Drug Enforcement Administration due to its use in the synthesis of certain controlled substances.^{[1][5]}

Table 1: Identifiers and Basic Information

Identifier	Value	Reference
IUPAC Name	(Chloromethyl)benzene	[1]
CAS Number	100-44-7	[1]
Molecular Formula	C ₇ H ₇ Cl	[1]
Molecular Weight	126.58 g/mol	[1][2]
Appearance	Colorless to slightly yellow liquid	[1][2]
Odor	Pungent, aromatic, irritating	[1][2][6]

Physical Properties

The physical characteristics of **benzyl chloride** are critical for its handling, storage, and use in experimental and industrial settings. These properties are summarized below.

Table 2: Core Physical and Thermochemical Properties

Property	Value	Conditions	Reference
Density	1.100 g/cm ³	at 20°C	[1]
1.1 g/mL	at 25°C	[7][8]	
Melting Point	-39 °C (-38 °F; 234 K)	[1]	
Boiling Point	179 °C (354 °F; 452 K)	at 760 mmHg	[1][3]
Flash Point	67 °C (153 °F)	Closed Cup	[6][9]
Autoignition Temp.	585 °C (1,085 °F)	[1][6]	
Vapor Pressure	1 mmHg	at 20 °C	
1.23 mmHg	at 25 °C	[10]	
Vapor Density	4.36 - 4.4	(vs air)	[7][11]
Refractive Index (n _D)	1.538 - 1.5415	at 20°C / 15°C	[1][6]
Viscosity (dynamic)	1.380 mPa·s	at 20 °C	[7]
Explosive Limits	1.1% - 14.0%	in Air	[6][12]

Table 3: Solubility Data

Solvent	Solubility	Temperature	Reference
Water	0.05% (very slightly soluble)	20 °C	[1]
0.49 g/L	20 °C	[4][6]	
0.55 g/L	30 °C	[4][6]	
Organic Solvents	Miscible	[1][13]	
Soluble in ethanol, ethyl ether, chloroform, CCl ₄	[1]		

Chemical Properties and Reactivity

Benzyl chloride is a versatile reagent in organic synthesis, primarily due to the reactivity of the benzylic chloride group.^[1] It is an effective alkylating agent.^[1]

Key Reactions and Reactivity Profile:

- **Hydrolysis:** It reacts slowly with water, and more rapidly in the presence of alkali, to hydrolyze into benzyl alcohol and hydrochloric acid.^{[1][4]} This reaction is the reason for its lachrymatory and corrosive properties.^[1]
- **Nucleophilic Substitution:** As a reactive alkylating agent, it readily undergoes nucleophilic substitution reactions.^{[1][14]} This is fundamental to its use in synthesis. For example:
 - With sodium cyanide, it forms phenylacetonitrile (benzyl cyanide), a precursor to pharmaceuticals like phenylacetic acid.^[1]
 - With alcohols in the presence of a base, it forms benzyl ethers, a common method for introducing the benzyl protecting group in organic synthesis.^{[1][13]}
 - With tertiary amines, it forms quaternary ammonium salts, which are used as surfactants.^[1]
 - With sodium salts of carboxylic acids, it yields benzyl esters.^[4]
- **Grignard Reagent Formation:** It reacts with metallic magnesium to form a Grignard reagent (benzylmagnesium chloride).^{[1][4]}
- **Wurtz Coupling:** Reaction with metals like sodium or copper powder can lead to 1,2-diphenylethane.^[4]
- **Oxidation:** Oxidation of **benzyl chloride** can yield benzaldehyde and benzoic acid.^{[4][15]}
- **Stability and Incompatibilities:** **Benzyl chloride** is unstable and can polymerize when in contact with common metals like copper, aluminum, iron, and zinc, a reaction that liberates heat and hydrogen chloride gas.^{[7][9][16]} It is incompatible with strong oxidizing agents, acids, and water.^{[7][17]} For storage, inhibitors such as propylene oxide or sodium carbonate are typically added.^{[6][18]}

Experimental Protocols

Detailed experimental protocols for determining the physical properties of chemicals like **benzyl chloride** are standardized in analytical chemistry. Below is a generalized methodology for determining a key property.

Experimental Protocol: Determination of Boiling Point

Objective: To accurately determine the boiling point of a **benzyl chloride** sample at atmospheric pressure.

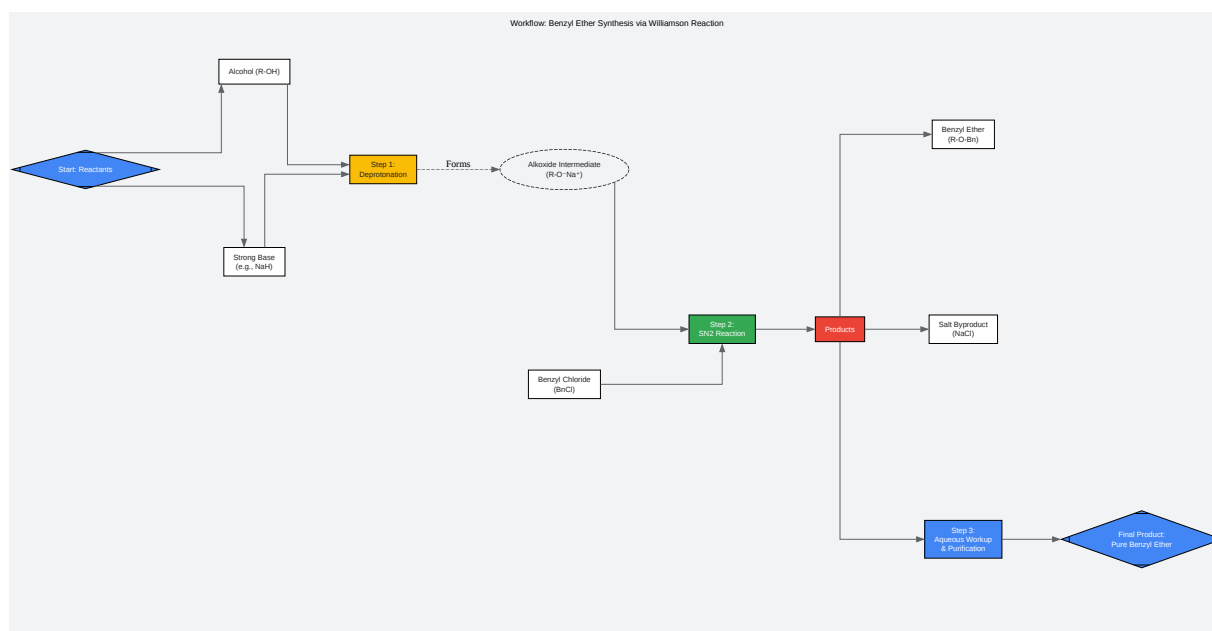
Methodology: This protocol is based on the classical distillation method.

- Apparatus Setup:
 - Assemble a standard distillation apparatus consisting of a round-bottom flask, a distillation head (Claisen adapter), a thermometer with the bulb positioned just below the side arm leading to the condenser, a Liebig condenser, and a receiving flask.
 - Ensure all glass joints are properly sealed.
 - Place a few boiling chips in the round-bottom flask to ensure smooth boiling.
- Procedure:
 - Add the **benzyl chloride** sample to the round-bottom flask (fill to approximately half capacity).
 - Begin circulating cold water through the condenser.
 - Gently heat the flask using a heating mantle.
 - Observe the temperature as the liquid begins to boil and the vapor rises.
 - The boiling point is recorded as the stable temperature reading on the thermometer when the vapor is continuously condensing and dripping into the receiving flask (i.e., when the distillation rate is steady at about one drop per second).

- Record the atmospheric pressure at the time of the experiment, as the boiling point is pressure-dependent.
- Data Analysis:
 - The observed temperature is the boiling point at the measured atmospheric pressure.
 - If necessary, correct the boiling point to standard pressure (760 mmHg) using a nomograph or the Clausius-Clapeyron relation.

Mandatory Visualization

The following diagram illustrates the logical workflow for a common synthetic application of **benzyl chloride**: the Williamson Ether Synthesis, used here to form a benzyl ether.



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Caption: Logical workflow for the synthesis of a benzyl ether using **benzyl chloride**.

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